

1-Isobutylpiperidin-4-amine chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Isobutylpiperidin-4-amine

Cat. No.: B1268201

[Get Quote](#)

An In-depth Technical Guide to **1-Isobutylpiperidin-4-amine**: Chemical Properties and Synthetic Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Isobutylpiperidin-4-amine is a heterocyclic organic compound belonging to the class of substituted piperidines. This bifunctional molecule, featuring a tertiary amine within the piperidine ring and a primary amine at the C4 position, serves as a valuable and versatile building block in medicinal chemistry and pharmaceutical development. The piperidine scaffold is a privileged structure in drug design, known for conferring favorable pharmacokinetic properties such as improved solubility and metabolic stability. The N-isobutyl group and the 4-amino moiety provide distinct vectors for chemical modification, allowing for the systematic exploration of structure-activity relationships (SAR) in the design of novel therapeutic agents.

This guide provides a comprehensive overview of the core chemical properties, synthetic methodologies, and spectroscopic characteristics of **1-Isobutylpiperidin-4-amine**, with a focus on practical applications for professionals in research and development.

Chemical and Physical Properties

Direct experimental data for **1-Isobutylpiperidin-4-amine** is limited. The following table summarizes available and predicted properties for the free base and its common synthetic precursor, 1-Isobutyl-4-piperidone.

Table 1: Physicochemical Properties of **1-Isobutylpiperidin-4-amine**

Property	Value	Source
IUPAC Name	1-(2-methylpropyl)piperidin-4-amine	N/A
Synonyms	1-Isobutyl-4-piperidinamine	[1]
CAS Number	42450-36-2	[1]
Molecular Formula	C ₉ H ₂₀ N ₂	[1]
Molecular Weight	156.27 g/mol	[1]
Boiling Point	81.5-82.5 °C (at 11.5 Torr)	[1]
Density	0.887 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	10.49 ± 0.20 (Predicted)	[1]
Storage Temp.	2-8°C	[1]

Table 2: Physicochemical Properties of Precursor 1-Isobutyl-4-piperidone

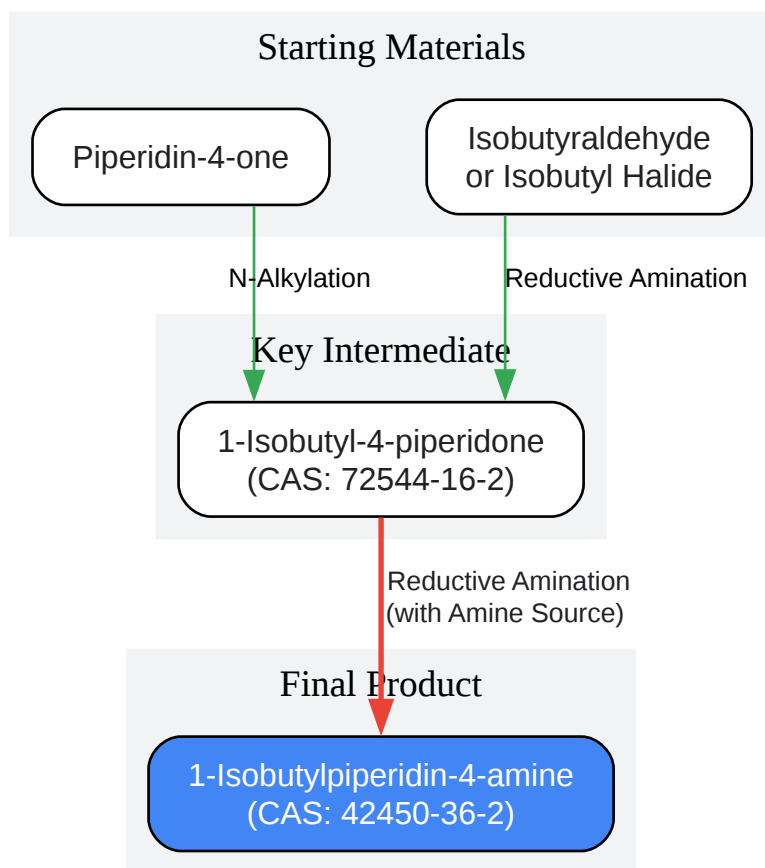
Property	Value	Source
IUPAC Name	1-(2-methylpropyl)piperidin-4-one	[2][3]
CAS Number	72544-16-2	[2][3][4][5]
Molecular Formula	C ₉ H ₁₇ NO	[2][3][5]
Molecular Weight	155.24 g/mol	[2][3][5]
Appearance	Colorless to yellow liquid	[2][5][6]
Melting Point	28 °C (estimate)	[2][5]
Boiling Point	220 °C (lit.)	[2][4][5]
Density	0.914 g/mL at 25 °C (lit.)	[2][4]
Refractive Index	n _{20/D} 1.456 (lit.)	[2][4]
Flash Point	93.3 °C (closed cup)	[5]
pKa	7.94 ± 0.20 (Predicted)	[2][6]

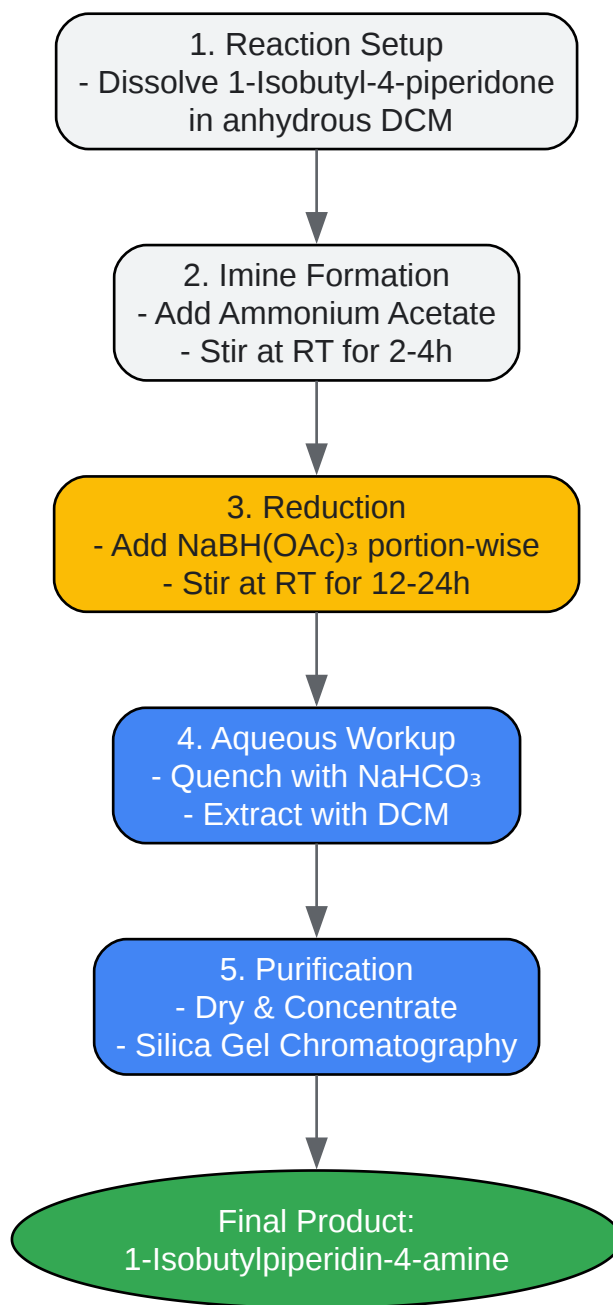
Synthesis and Experimental Protocols

The most direct and widely employed strategy for the synthesis of **1-Isobutylpiperidin-4-amine** is the reductive amination of its corresponding ketone, 1-Isobutyl-4-piperidone.[7][8][9] This one-pot reaction involves the formation of an intermediate imine or enamine, which is subsequently reduced in situ to the target primary amine.

Core Synthetic Relationship

The logical workflow for producing the target compound from commercially available precursors is illustrated below. The key transformation is the conversion of the C4-carbonyl group into a primary amine.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Isobutyl-4-piperidinamine | 42450-36-2 [chemicalbook.com]
- 2. lookchem.com [lookchem.com]
- 3. 1-Isobutyl-4-piperidone | C₉H₁₇NO | CID 4202451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Isobutyl-4-piperidone | 72544-16-2 [chemicalbook.com]
- 5. 1-Isobutyl-4-piperidone - Safety Data Sheet [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. Reductive Amination in the Synthesis of Pharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1-Isobutylpiperidin-4-amine chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268201#1-isobutylpiperidin-4-amine-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com